

Protocol for the Isolation of Bruceantinol B from *Brucea javanica*

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Compound of Interest

Compound Name: *Bruceantinol B*

Cat. No.: B15593798

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This document provides a detailed protocol for the isolation of **Bruceantinol B**, a potent quassinoid, from the fruits of *Brucea javanica* (L.) Merr. The methodology is based on established bioassay-guided fractionation techniques and incorporates information on the compound's biological activity, specifically its role as an inhibitor of STAT3 and CDK2/4/6 signaling pathways.

Introduction

Brucea javanica, a plant widely used in traditional medicine in Southeast Asia, is a rich source of bioactive quassinoids. Among these, **Bruceantinol B** has garnered significant interest for its potential therapeutic applications, including its cytotoxic effects against various cancer cell lines. This document outlines a comprehensive procedure for the extraction, fractionation, and purification of **Bruceantinol B**, enabling further investigation into its pharmacological properties.

Experimental Protocols

The isolation of **Bruceantinol B** is a multi-step process involving extraction, solvent partitioning, and chromatographic separation. The following protocol is a synthesized methodology based on established procedures for quassinoid isolation from *Brucea javanica*.

Plant Material

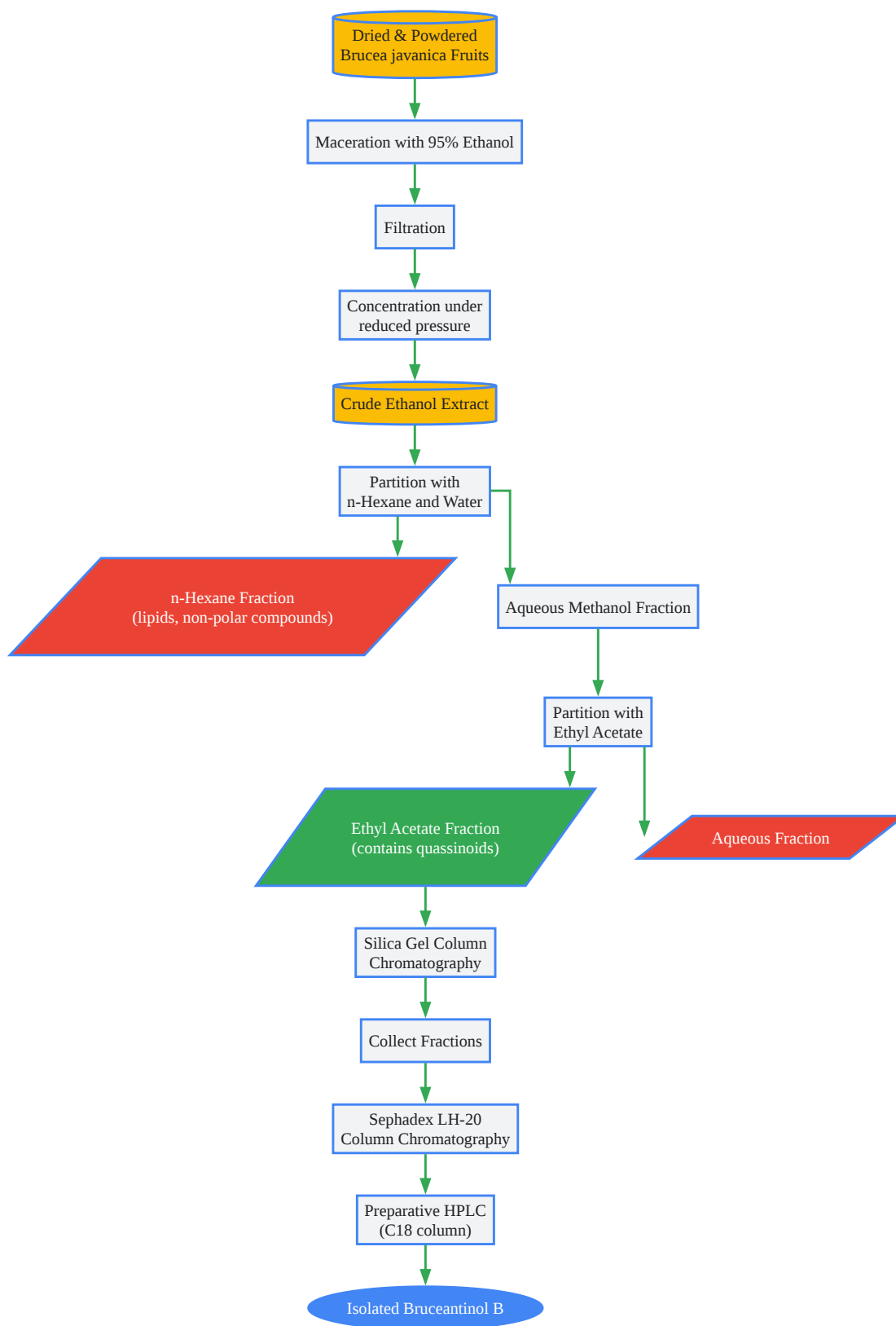
Dried and powdered fruits of *Brucea javanica*.

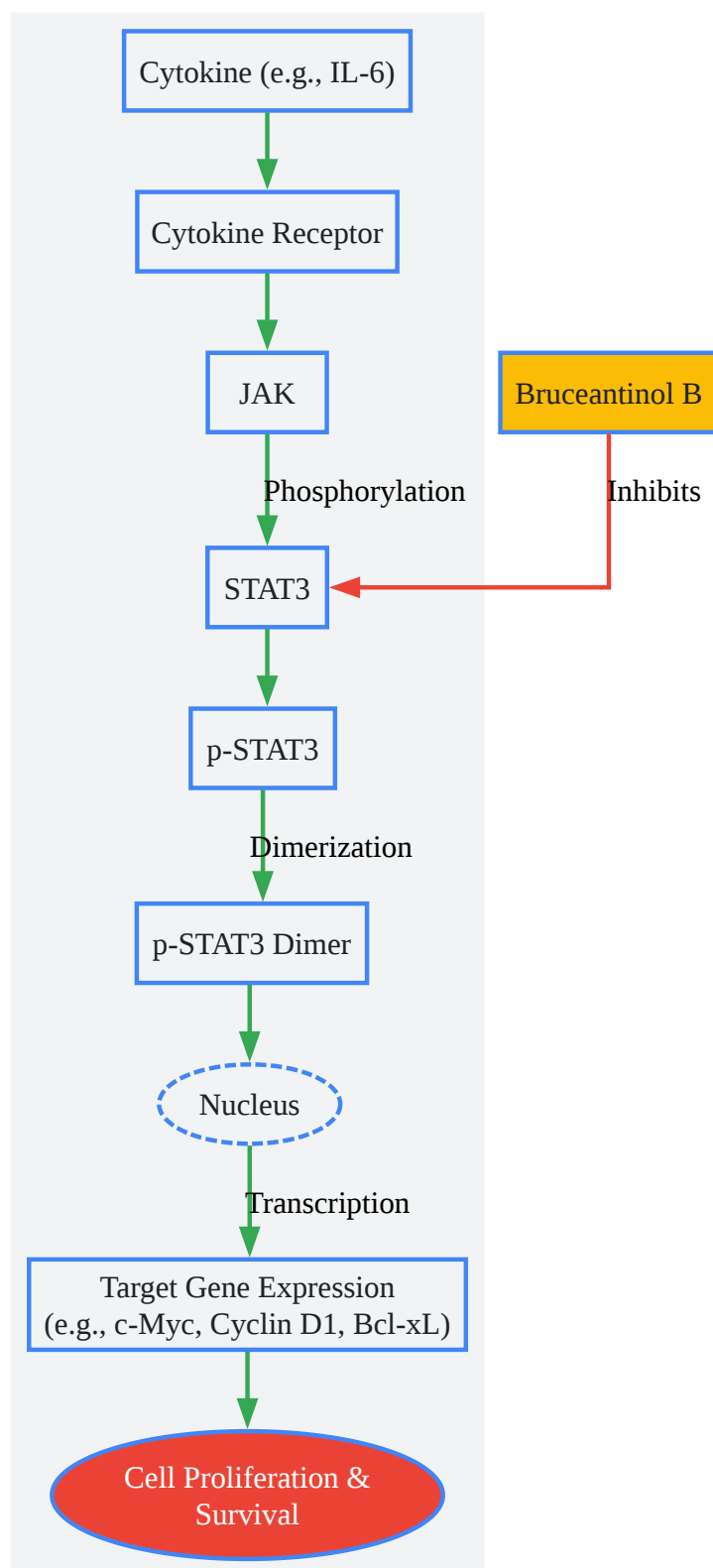
Reagents and Equipment

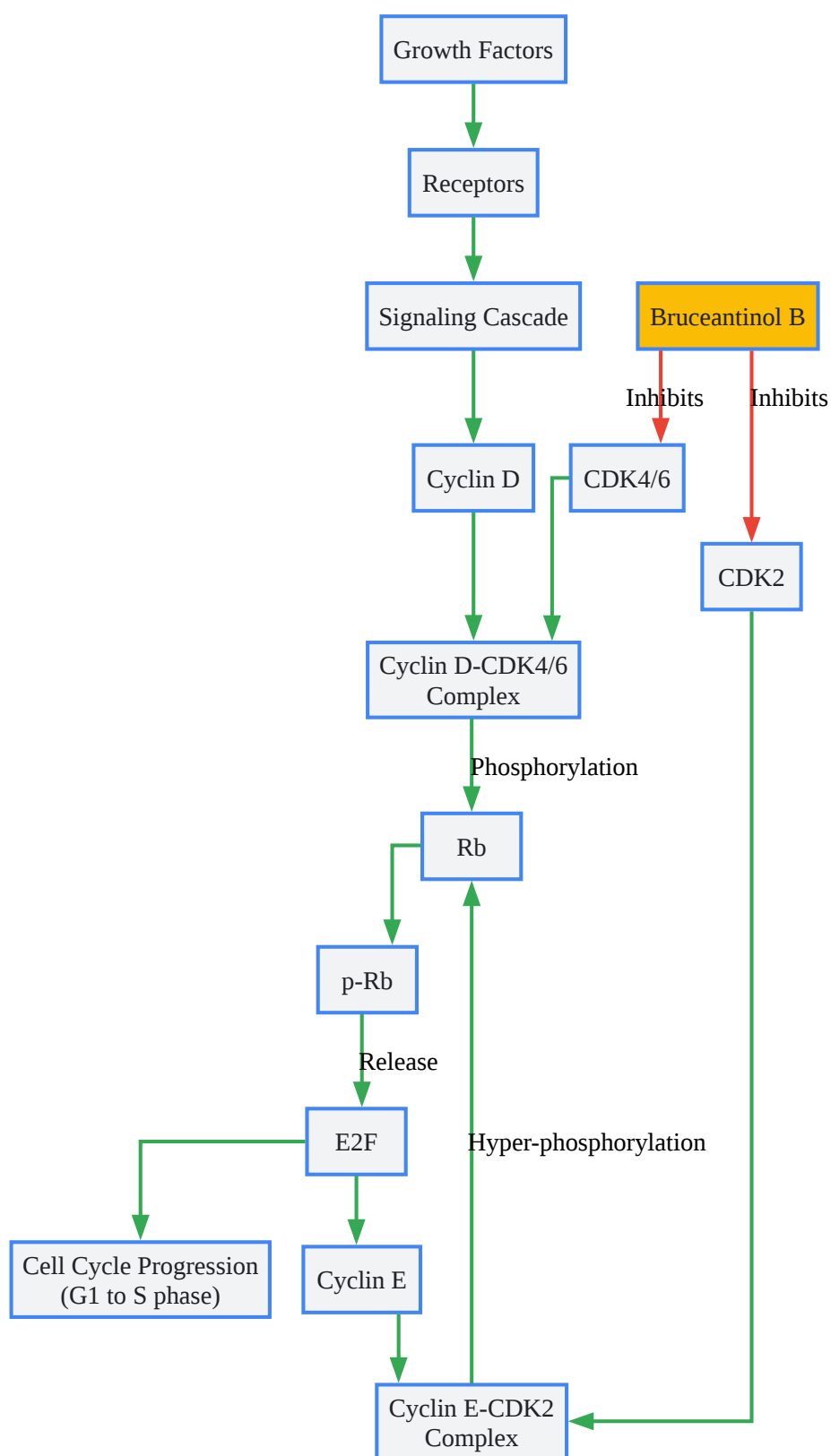
- Methanol (ACS grade)
- Ethanol (95%)
- n-Hexane (ACS grade)
- Ethyl acetate (ACS grade)
- Chloroform (ACS grade)
- Silica gel (for column chromatography, 70-230 mesh)
- Sephadex LH-20
- High-Performance Liquid Chromatography (HPLC) system with a C18 column
- Rotary evaporator
- Freeze dryer
- Standard laboratory glassware

Extraction and Fractionation Workflow

The overall workflow for the isolation of **Bruceantinol B** is depicted below.





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